

# 1-Bromo-2-hexene CAS number and molecular formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Bromo-2-hexene

Cat. No.: B2936257

[Get Quote](#)

## Technical Guide: 1-Bromo-2-hexene

For Researchers, Scientists, and Drug Development Professionals

### Introduction

This technical guide provides a comprehensive overview of **1-Bromo-2-hexene**, a valuable haloalkene intermediate in organic synthesis. Its utility in the construction of more complex molecular architectures makes it a compound of interest for researchers in synthetic chemistry and professionals in the field of drug development. This document outlines its chemical identity, physicochemical properties, a detailed experimental protocol for its synthesis, and its application in a representative synthetic workflow.

### Chemical Identity and Properties

**1-Bromo-2-hexene** is an organobromine compound with the following key identifiers and properties.

| Property          | Value                                  | Reference(s) |
|-------------------|--|--------------|
| CAS Number        | 34686-76-5                             | [1]          |
| Molecular Formula | C6H11Br                                | [1][2][3]    |
| Molecular Weight  | 163.06 g/mol                           | [2][3]       |
| IUPAC Name        | 1-bromohex-2-ene                       | [2]          |
| Synonyms          | 1-bromo-2-hexene, (E)-1-bromo-2-hexene | [1][2]       |
| Appearance        | Assumed to be a liquid                 | N/A          |
| Boiling Point     | 151.6 °C at 760 mmHg (estimated)       | [1]          |
| Density           | 1.213 g/cm <sup>3</sup> (estimated)    | [1]          |
| Flash Point       | 41.9 °C (estimated)                    | [1]          |
| Refractive Index  | 1.3968 (estimated)                     | [1]          |
| Canonical SMILES  | CCCC=CCBr                              | [1]          |
| InChI Key         | SGEUYXUPUOLFHQ-UHFFFAOYSA-N            | [2]          |

## Experimental Protocols

### Synthesis of 1-Bromo-2-hexene from 2-Hexen-1-ol

A common and effective method for the synthesis of **1-Bromo-2-hexene** is the bromination of the corresponding allylic alcohol, 2-hexen-1-ol, using N-Bromosuccinimide (NBS) and triphenylphosphine (PPh<sub>3</sub>). This reaction proceeds via an Appel-type reaction mechanism.

Reaction Scheme:

Detailed Methodology:

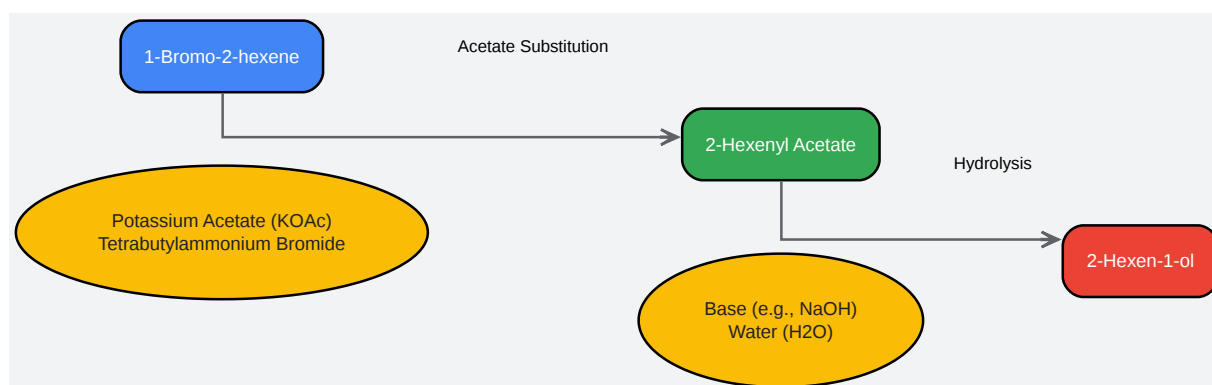
- Reagents and Equipment:

- 2-Hexen-1-ol
- N-Bromosuccinimide (NBS)
- Triphenylphosphine (PPh<sub>3</sub>)
- Anhydrous dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>) or similar aprotic solvent
- Round-bottom flask
- Magnetic stirrer
- Ice bath
- Separatory funnel
- Rotary evaporator
- Standard glassware for extraction and purification
- Silica gel for column chromatography
- Procedure:
  - To a stirred solution of triphenylphosphine (1.1 equivalents) in anhydrous dichloromethane under an inert atmosphere (e.g., nitrogen or argon), add N-Bromosuccinimide (1.1 equivalents) portion-wise at 0 °C (ice bath).
  - Stir the resulting white suspension for 10-15 minutes at 0 °C.
  - Add a solution of 2-hexen-1-ol (1.0 equivalent) in anhydrous dichloromethane dropwise to the reaction mixture at 0 °C.
  - Allow the reaction to warm to room temperature and stir for 2-4 hours, or until thin-layer chromatography (TLC) indicates the complete consumption of the starting alcohol.
  - Upon completion, concentrate the reaction mixture under reduced pressure using a rotary evaporator.

- Add pentane or hexane to the residue to precipitate the triphenylphosphine oxide and succinimide byproducts.
- Filter the mixture through a pad of celite or silica gel, washing with additional pentane or hexane.
- Concentrate the filtrate under reduced pressure to yield the crude **1-Bromo-2-hexene**.
- Purify the crude product by flash column chromatography on silica gel using a non-polar eluent (e.g., hexane or petroleum ether) to obtain the pure **1-Bromo-2-hexene**.
- Expected Yield: Yields for this type of reaction are typically in the range of 70-90%, depending on the purity of reagents and reaction conditions.

## Synthetic Applications and Workflows

**1-Bromo-2-hexene** is a versatile intermediate in organic synthesis, primarily utilized in nucleophilic substitution and coupling reactions where the bromo group can be displaced, or the alkenyl moiety can be further functionalized. A representative workflow is its use in the synthesis of other functionalized hexene derivatives, such as 5-hexen-1-ol, through a two-step process involving an initial substitution followed by hydrolysis. While the provided reference describes the synthesis of 5-hexen-1-ol from 6-bromo-1-hexene, a similar logic can be applied to demonstrate the utility of **1-bromo-2-hexene** as a synthetic building block.



[Click to download full resolution via product page](#)

Caption: Synthetic workflow for the conversion of **1-Bromo-2-hexene**.

## Safety and Handling

**1-Bromo-2-hexene** is expected to be a flammable liquid and an irritant.[3] Standard laboratory safety precautions should be observed when handling this compound. These include working in a well-ventilated fume hood, wearing appropriate personal protective equipment (PPE) such as safety goggles, gloves, and a lab coat. Avoid contact with skin and eyes, and prevent inhalation of vapors. In case of fire, use appropriate extinguishing media.[3]

## Conclusion

**1-Bromo-2-hexene** serves as a useful C6 building block in organic synthesis. Its preparation from the readily available 2-hexen-1-ol is straightforward, and its reactivity allows for its incorporation into a variety of target molecules. This guide provides essential information for researchers and drug development professionals to effectively and safely utilize this compound in their synthetic endeavors.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 1-Bromo-2-hexene | lookchem [lookchem.com]
- 2. 1-Bromohex-2-ene | C<sub>6</sub>H<sub>11</sub>Br | CID 54303980 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Page loading... [wap.guidechem.com]
- To cite this document: BenchChem. [1-Bromo-2-hexene CAS number and molecular formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2936257#1-bromo-2-hexene-cas-number-and-molecular-formula]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)